

Bcr-abl-IN-8 stability and storage conditions

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Compound of Interest

Compound Name: Bcr-abl-IN-8

Cat. No.: B10861638

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Bcr-abl-IN-8 Technical Support Center

Welcome to the technical support resource for **Bcr-abl-IN-8**. This guide provides detailed information on the stability, storage, and handling of **Bcr-abl-IN-8**, along with troubleshooting advice to ensure the success of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended way to store **Bcr-abl-IN-8** upon arrival? A: Upon receipt, **Bcr-abl-IN-8** in its solid (powder) form should be stored at -20°C for long-term stability, which can last for up to 3 years.^[1] For shorter periods, storage at 4°C is acceptable for up to 2 years.^[1]

Q2: I have prepared a stock solution in DMSO. How should I store it? A: Stock solutions should be aliquoted into single-use volumes to prevent degradation from repeated freeze-thaw cycles.^{[1][2]} For maximum stability, store these aliquots at -80°C, where they are viable for up to 6 months.^{[1][2]} For shorter-term storage, -20°C is an option, but the solution should be used within 1 month.^{[1][2]}

Q3: My **Bcr-abl-IN-8** powder won't dissolve completely in DMSO. What should I do? A: **Bcr-abl-IN-8** can be challenging to dissolve. To achieve a concentration of 100 mg/mL in DMSO, sonication is necessary.^{[1][2]} Gently warm the solution to 37°C and use an ultrasonic bath to facilitate dissolution.^[2] Also, ensure you are using newly opened, anhydrous DMSO, as the solvent is hygroscopic and absorbed water can significantly reduce the compound's solubility.^[1]

Q4: Can I store my prepared stock solution at 4°C? A: No, it is not recommended. Storing **Bcr-abl-IN-8** in solvent at 4°C is not advised due to the potential for degradation and loss of efficacy. The recommended storage for solutions is frozen at -20°C (for up to 1 month) or -80°C (for up to 6 months).^{[1][2]}

Q5: The compound is shipped at room temperature. Will this affect its stability? A: **Bcr-abl-IN-8** is generally shipped as a solid at ambient temperature for short durations, which does not compromise its integrity for transit times within the continental US.^[1] However, upon receipt, it is crucial to transfer it to the recommended storage conditions (e.g., -20°C) for long-term stability.^[1]

Storage and Stability

Proper storage is critical for maintaining the activity and shelf-life of **Bcr-abl-IN-8**. The stability of the compound differs significantly between its solid form and when it is in solution.

Quantitative Stability Data

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

Data sourced from
MedChemExpress and GlpBio.

^{[1][2]}

Solubility and Solution Preparation

Bcr-abl-IN-8 is a tyrosine kinase inhibitor.^{[3][4]} Its primary application involves its use in solution for in vitro or in vivo experiments.

Solubility Data

Solvent	Maximum Concentration	Notes
DMSO	100 mg/mL (174.94 mM)	Requires sonication. Use newly opened, anhydrous DMSO. [1] [2]
Data sourced from MedChemExpress and GlpBio. [1] [2]		

Experimental Protocols

Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol outlines the steps to prepare a concentrated stock solution of **Bcr-abl-IN-8**, which can be further diluted for experimental use.

Materials:

- **Bcr-abl-IN-8** (Molecular Weight: 571.63 g/mol)[\[1\]](#)[\[2\]](#)
- Anhydrous, newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Ultrasonic bath

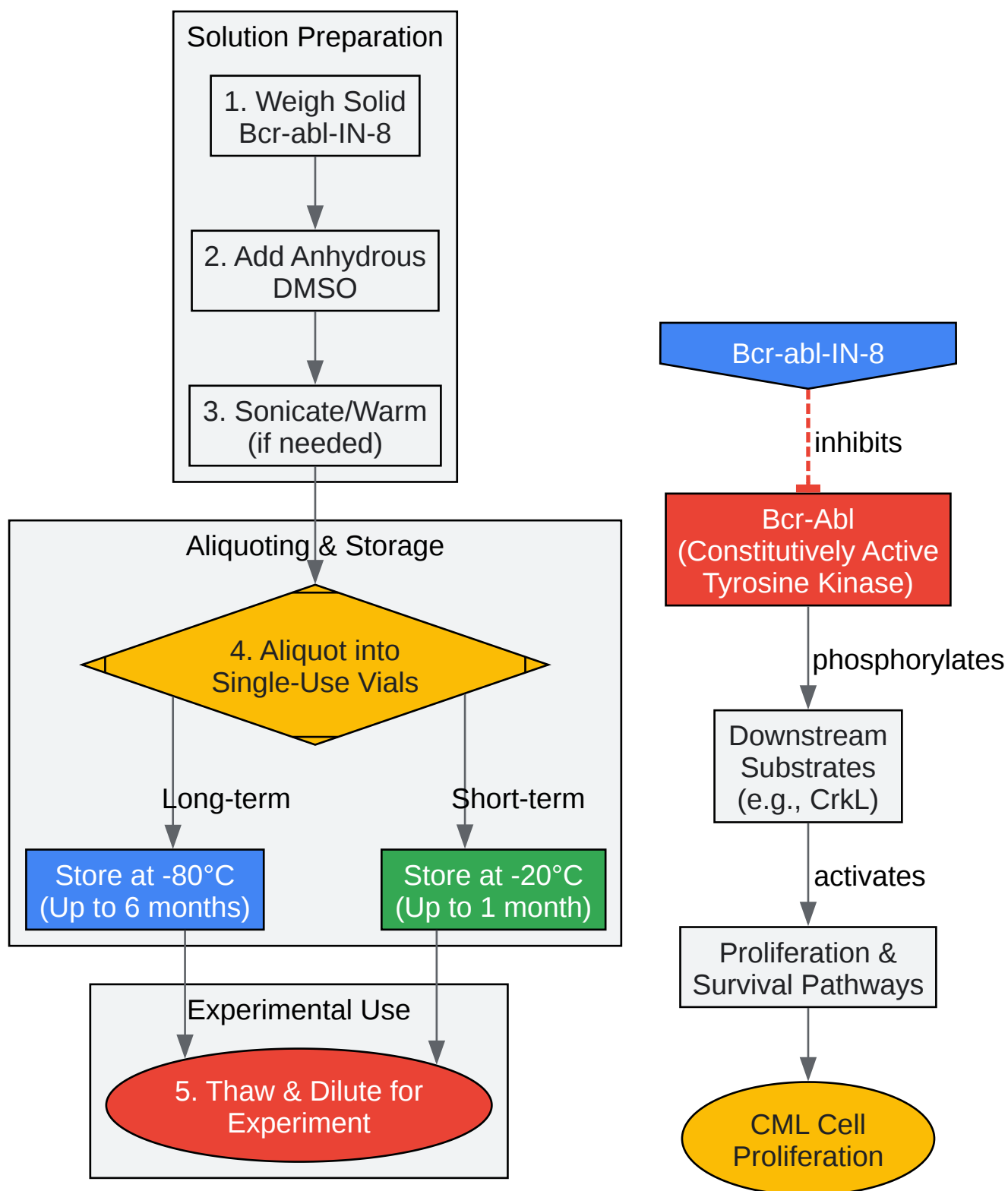
Procedure:

- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **Bcr-abl-IN-8** needed:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times (571.63 \text{ mg/mmol}) \times 1 \text{ mL} = 5.72 \text{ mg}$
- Weigh Compound: Carefully weigh out 5.72 mg of **Bcr-abl-IN-8** powder and place it into a sterile vial.

- Add Solvent: Add 1 mL of anhydrous DMSO to the vial.
- Facilitate Dissolution:
 - Vortex the vial gently to mix.
 - Place the vial in an ultrasonic bath. If necessary, gently warm the vial to 37°C to aid dissolution.^[2] Continue sonication until the solution is clear and all solid has dissolved.^[1]^[2]
- Aliquot for Storage: Once fully dissolved, dispense the stock solution into single-use, sterile cryovials. Aliquoting is critical to avoid repeated freeze-thaw cycles that can degrade the compound.^[1]^[2]
- Store Properly: Immediately place the aliquots in a -80°C freezer for long-term storage (up to 6 months).^[1]^[2]

Visualizations

Workflow for Bcr-abl-IN-8 Solution Preparation and Storage



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